Comprehensive Structural Elucidation of (2,6-Dichlorophenyl) Methyl Cyanocarbonimidodithioate

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Compound of Interest

Compound Name:	*(2,6-Dichlorophenyl) methyl cyanocarbonimidodithioate*
CAS No.:	*152382-18-8*
Cat. No.:	*B137115*

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Technical Whitepaper | Application Note: SA-2024-09[1]

Executive Summary This guide details the structural characterization of **(2,6-Dichlorophenyl) methyl cyanocarbonimidodithioate**, a specialized N-cyanoimido heterocycle precursor.[1] Unlike symmetric dithiocarbonimidates, this asymmetric variant presents unique spectroscopic challenges regarding regiochemistry and

isomerism about the

bond. This document provides a self-validating analytical workflow for researchers synthesizing next-generation agrochemicals or histamine H2-receptor antagonists.

Chemical Context & Synthetic Origin

To understand the impurities and structural nuances, one must first understand the genesis of the molecule. This compound belongs to the class of N-cyanodithioimidocarbonates, typically

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synthesized via the reaction of cyanamide with carbon disulfide in the presence of base, followed by sequential alkylation/arylation.

Target Structure:

- Formula:
- Molecular Weight: 277.19 g/mol [1]
- Core Motif:

  [1]

The asymmetry (

) introduces the critical challenge: proving that the 2,6-dichlorophenyl group is indeed attached to the sulfur (S-arylation) rather than the nitrogen (N-arylation), and distinguishing it from the symmetric bis-methyl or bis-aryl byproducts.[1]

Figure 1: Elucidation Logic Flow

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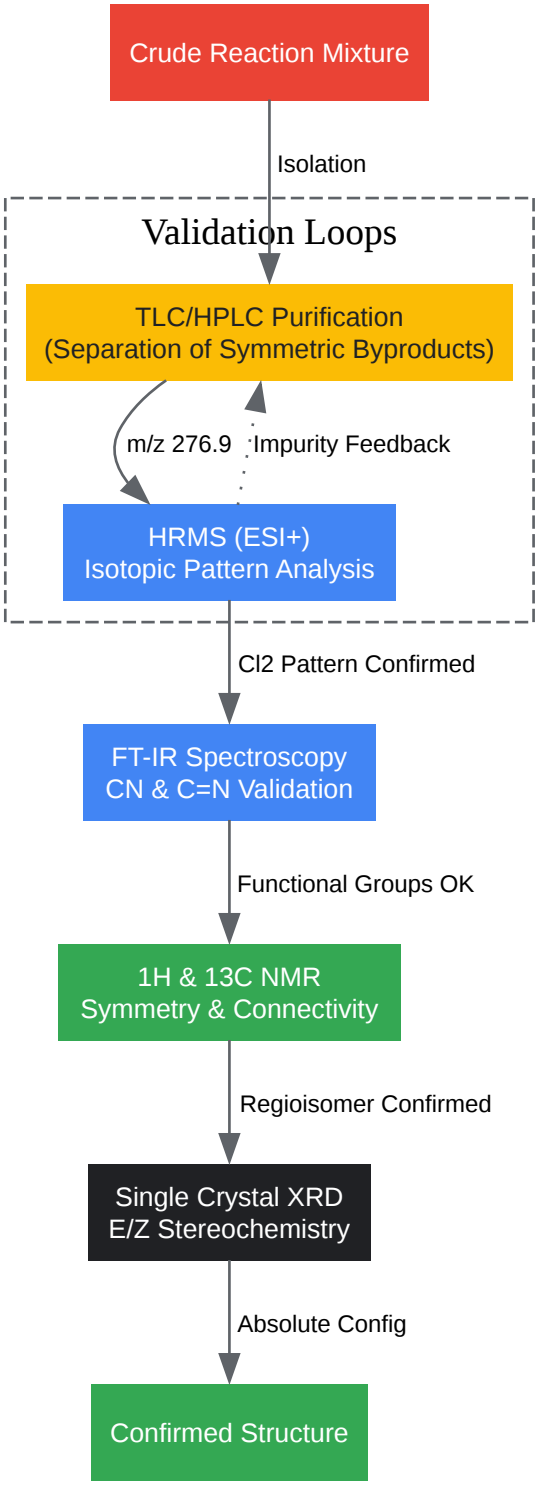

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Caption: Step-by-step structural validation workflow from crude isolation to stereochemical confirmation.

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Mass Spectrometry: The Isotopic Fingerprint

Before NMR analysis, High-Resolution Mass Spectrometry (HRMS) provides the first "Go/No-Go" decision based on the unique isotopic signature of the two chlorine atoms.

Protocol:

- Ionization: ESI+ (Electrospray Ionization) or APCI.[1]
- Solvent: Methanol/Water (0.1% Formic Acid).[1]
- Target Ion:

Data Interpretation: Chlorine naturally exists as

(75.77%) and

(24.23%).[1] A molecule with two chlorine atoms (

) will exhibit a distinct triplet pattern in the molecular ion cluster.[1]

Ion Species	Mass Shift	Relative Intensity (Approx)	Origin
M	276.93	100% (Base Peak)	
M+2	278.93	~65%	
M+4	280.93	~10%	

Critical Check: If the spectrum shows a 3:1 ratio (M:M+2), you have likely isolated the mono-chloro impurity. If the pattern is 100:65:10, the

moiety is intact.

Vibrational Spectroscopy (FT-IR)

The N-cyano group is a powerful diagnostic handle.[1] This step rules out the formation of thioureas or other rearrangement products.

- Nitrile (

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): Look for a strong, sharp band at 2170–2200 cm^{-1}.[1]

- Note: This is distinct from standard nitriles (usually ~2250 cm^{-1}) due to conjugation with the

  and sulfur lone pairs.[1]

- Imine (

  ): Medium intensity band at 1500–1550 cm^{-1}.[1]

- C-Cl Stretch: Strong bands in the fingerprint region (700–800 cm^{-1}).[1]

NMR Spectroscopy: Connectivity & Symmetry

This is the primary tool for proving the regiochemistry (S-Methyl vs. N-Methyl) and the integrity of the phenyl ring.

4.1 Proton NMR (

)

The 2,6-dichlorophenyl group possesses a

axis of symmetry passing through C1 and C4.[1] This simplifies the aromatic region significantly.[1]

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Chemical Shift ( )	Multiplicity	Integration	Assignment	Mechanistic Insight
2.65 ppm	Singlet (s)	3H		Chemical shift > 2.5 ppm confirms S-Me. (N-Me would be ~3.0-3.5 ppm).[1]
7.35 ppm	Triplet (t)	1H	Ar-H (C4)	Para-proton.[1] Coupled to two meta-protons.[1]
7.50 ppm	Doublet (d)	2H	Ar-H (C3, C5)	Meta-protons.[1] Deshielded by adjacent Cl atoms.[1]

4.2 Carbon NMR ( )

The core quaternary carbons are often difficult to detect due to long relaxation times.[1] A sufficient delay ( ) is required.

- S-Methyl: ~16.0 ppm.[1]
- Aromatic C-Cl (C2, C6): ~135 ppm (Quaternary).[1]
- Nitrile ( ): ~113 ppm.[1]
- Imidate Carbon (

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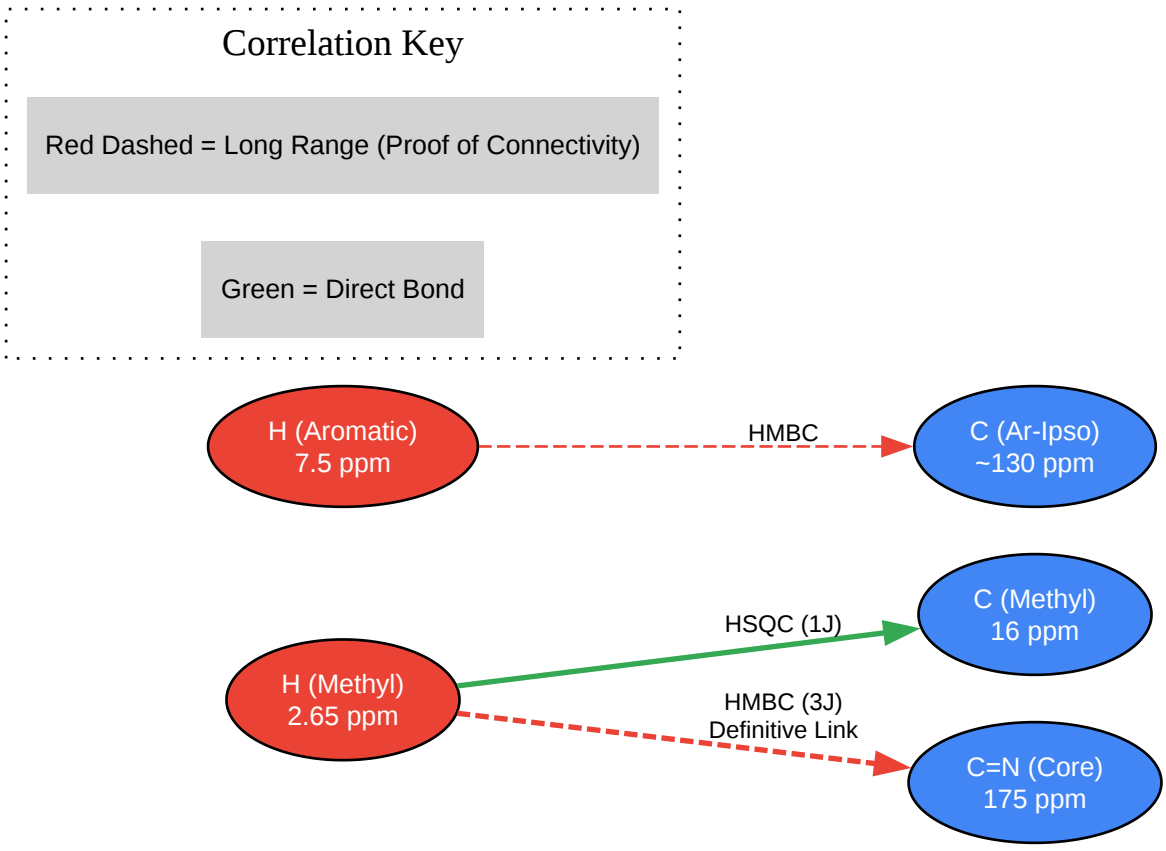
): ~175 ppm.[1] This is the most deshielded carbon, characteristic of the

core.

Figure 2: NMR Correlation Map



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Caption: HMBC correlations establish the link between the Methyl group and the central Carbonimidodithioate core.

Stereochemistry: The E/Z Conundrum

N-cyanocarbonimidodithioates can exist as

(syn) or

(anti) isomers regarding the nitrile group relative to the bulky S-aryl group.[1]

- Thermodynamics: The

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-isomer is typically favored to minimize steric clash between the lone pair on sulfur and the nitrile nitrogen, and to maximize anomeric stabilization.

- Validation:
  - NOE (Nuclear Overhauser Effect): Irradiate the S-Methyl protons.[1] If you observe an enhancement of the aromatic protons, the molecule is in the configuration where S-Me and S-Ph are spatially close (likely

    if the aryl group is bulky and forces the S-Me toward the Nitrile, though this is ambiguous).
  - X-Ray Crystallography (XRD): This is the only method to definitively assign

    configuration.[1]
    - Crystal Growth: Slow evaporation from Ethanol/Hexane (1:1).[1]
    - Outcome: Look for the torsion angle

      .[1]

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